

reference standard characterization of N-(3,5-dimethoxyphenyl)propanamide

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Compound of Interest

Compound Name: N-(3,5-dimethoxyphenyl)propanamide

Cat. No.: B5564305

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An Authoritative Comparison Guide on the Reference Standard Characterization of N-(3,5-dimethoxyphenyl)propanamide

In the landscape of pharmaceutical development, the rigorous characterization of starting materials, intermediates, and impurities is not merely a compliance exercise—it is the foundation of patient safety. **N-(3,5-dimethoxyphenyl)propanamide** (Chemical Formula: $C_{11}H_{15}NO_3$) is a critical small molecule often utilized as a key intermediate or tracked as a process-related impurity in the synthesis of complex active pharmaceutical ingredients (APIs).

Under the stringent expectations of [1], the analytical control strategy for such compounds demands self-validating, orthogonal methodologies. This guide objectively compares the performance of different reference standard grades for **N-(3,5-dimethoxyphenyl)propanamide** and provides the causal, step-by-step experimental protocols required to achieve primary Certified Reference Material (CRM) status.

Comparative Analysis of Reference Standard Grades

Selecting the appropriate grade of a reference standard is a risk-based decision that impacts both regulatory compliance and project economics. As outlined in[2], a primary standard must be highly characterized, whereas secondary standards can be qualified against a primary standard.

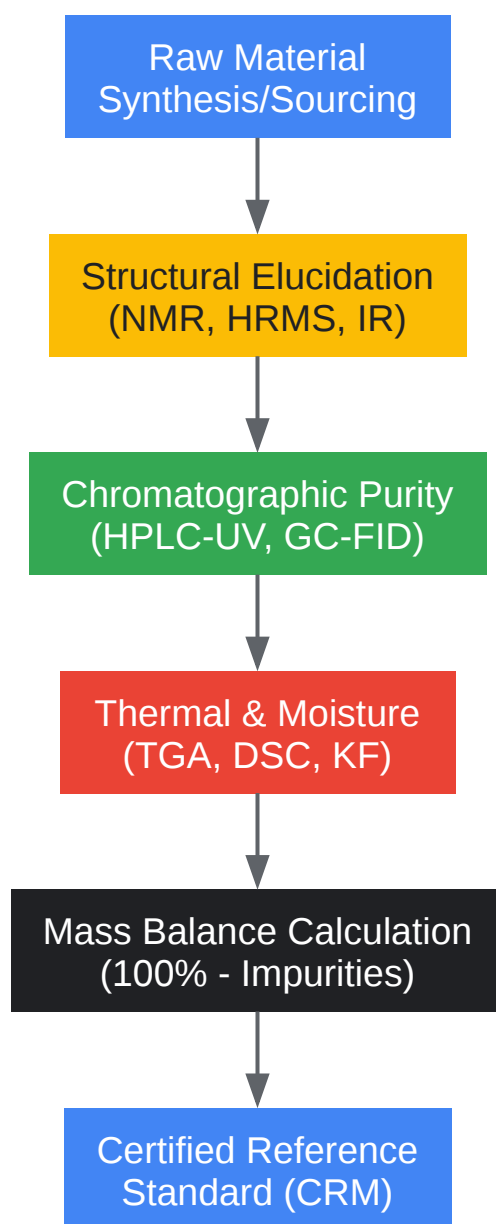
Table 1: Performance and Suitability Comparison of Standard Grades

Standard Grade	Purity Threshold	Characterization Depth	Regulatory Suitability	Cost & Lead Time
Primary CRM	≥ 99.5%	Full Mass Balance (NMR, MS, IR, HPLC, KF, TGA, ROI)	API Release, IND/NDA Submissions, Method Validation	High / 4–8 Weeks
Secondary Working Standard	≥ 99.0%	Qualified against Primary CRM (HPLC-UV assay & ID)	Routine QC Batch Release, In-process Controls	Moderate / 1–2 Weeks
In-House Research Grade	≥ 95.0%	Basic Identification (¹ H NMR, LC-MS)	Early R&D, Synthetic Route Scouting	Low / Days

Insight: While Research Grade material is sufficient for early-stage route scouting, advancing to pivotal clinical trials requires a Primary CRM. The CRM acts as the absolute truth for the analytical method, ensuring that the quantification of **N-(3,5-dimethoxyphenyl)propanamide** in the final API is accurate.

The Self-Validating Characterization Workflow

To establish **N-(3,5-dimethoxyphenyl)propanamide** as a Primary CRM, the analytical protocol must be a closed, self-validating system. This means that structural identity, chromatographic purity, and volatile content must be orthogonally verified to calculate the absolute mass balance assay.



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Fig 1. Self-validating qualification workflow for primary reference standards.

Step-by-Step Methodologies & Causal Logic

A. Structural Elucidation (Identity)

- Protocol: Dissolve 10 mg of the sample in DMSO-d₆. Acquire 1D ¹H NMR (400 MHz) and ¹³C NMR (100 MHz) spectra. Concurrently, infuse a 1 µg/mL solution into a High-Resolution Mass Spectrometer (LC-HRMS) using Electrospray Ionization in positive mode (ESI+).

- Causality: NMR provides the exact connectivity of the carbon skeleton. The ^1H NMR must show the distinct singlet of the two methoxy groups and the splitting pattern of the propanamide aliphatic chain. HRMS confirms the exact isotopic mass, ruling out isobaric impurities that NMR might miss. Together, they form an irrefutable proof of molecular identity.

B. Chromatographic Purity (Related Substances)

- Protocol: Prepare a 1.0 mg/mL sample in diluent (Water:Acetonitrile). Inject 10 μL onto a C18 Reverse-Phase HPLC column (e.g., 150 x 4.6 mm, 3 μm). Run a gradient method from 5% to 95% Acetonitrile (with 0.1% TFA) over 20 minutes. Monitor via Photodiode Array (PDA) at 210 nm and 254 nm.
- Causality: HPLC-UV separates the main peak from structurally similar process impurities (e.g., unreacted 3,5-dimethoxyaniline or over-acylated byproducts). Area normalization at the UV maxima provides the uncorrected chromatographic purity.

C. Volatile & Inorganic Impurities (Orthogonal Correction)

- Protocol: Perform Karl Fischer (KF) titration on 100 mg of sample to determine water content. Perform Thermogravimetric Analysis (TGA) by heating 5 mg of sample at 10 $^{\circ}\text{C}/\text{min}$ to 200 $^{\circ}\text{C}$ to measure residual solvents. Perform Residue on Ignition (ROI) to check for inorganic salts.
- Causality: HPLC-UV cannot detect water or inorganic salts. To prevent overestimating the purity of the standard, the mass of these "invisible" impurities must be quantified and subtracted from the chromatographic purity.

D. Mass Balance Calculation

- Protocol: Calculate the absolute assay using the formula: $\text{Absolute Assay} = \text{Chromatographic Purity} \times (100\% - (\text{Water}\% + \text{Residual Solvents}\% + \text{ROI}\%)) / 100$

Quantitative Data Presentation

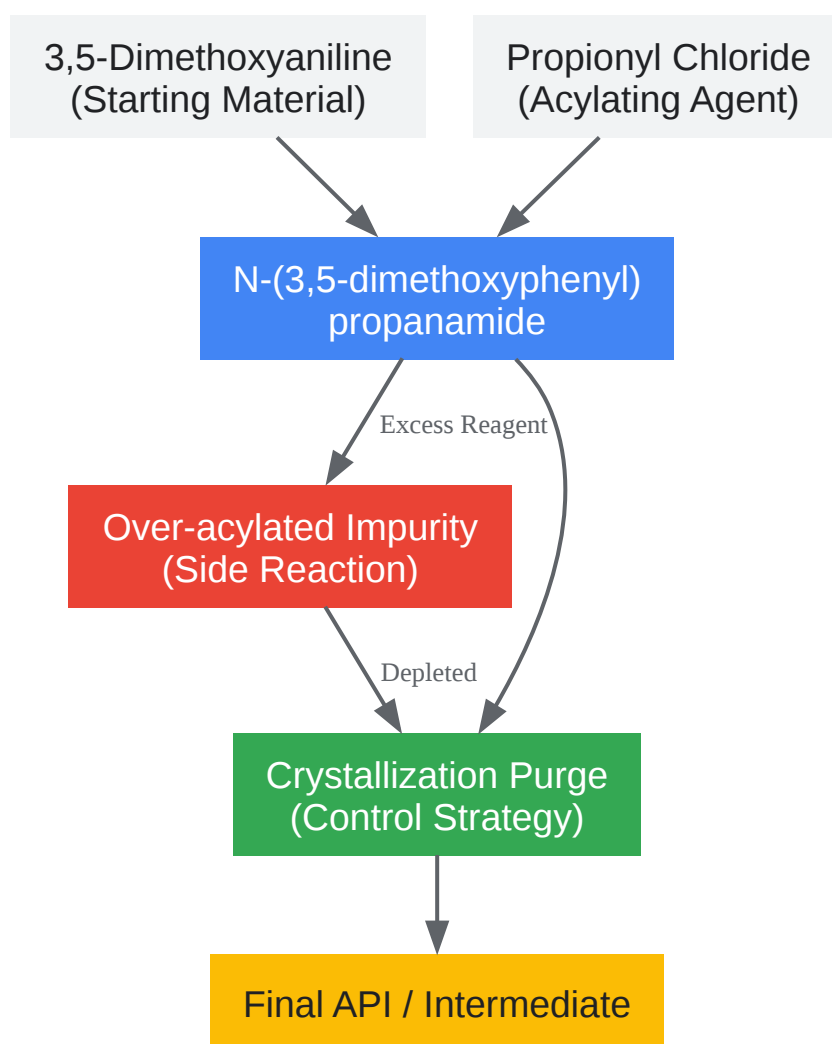
When characterizing a high-purity Primary CRM of **N-(3,5-dimethoxyphenyl)propanamide**, the experimental data must align with the theoretical physicochemical properties of the molecule.

Table 2: Expected Analytical Signatures for High-Purity **N-(3,5-dimethoxyphenyl)propanamide**

Analytical Technique	Parameter	Expected Result for High-Purity CRM
¹ H NMR (400 MHz, DMSO-d ₆)	Chemical Shifts (ppm)	δ 9.85 (s, 1H, NH), 6.85 (d, 2H, Ar-H), 6.20 (t, 1H, Ar-H), 3.70 (s, 6H, OCH ₃), 2.30 (q, 2H, CH ₂), 1.05 (t, 3H, CH ₃)
¹³ C NMR (100 MHz, DMSO-d ₆)	Chemical Shifts (ppm)	δ 172.5 (C=O), 160.8 (Ar-C), 141.2 (Ar-C), 97.5 (Ar-C), 95.2 (Ar-C), 55.4 (OCH ₃), 29.8 (CH ₂), 10.2 (CH ₃)
LC-HRMS (ESI+)	Exact Mass [M+H] ⁺	Calculated: 210.1125 m/z, Found: 210.1128 m/z (Δ < 2 ppm)
HPLC-UV (210 nm)	Chromatographic Purity	≥ 99.5% (Area Normalization)
Karl Fischer (KF)	Water Content	≤ 0.2% w/w
TGA	Volatile Content	≤ 0.1% w/w (Weight loss up to 150 °C)

Impurity Fate and Process Control

Understanding how **N-(3,5-dimethoxyphenyl)propanamide** behaves within a synthetic pathway is required by the [3]. If this compound is an intermediate, regulatory authorities expect a demonstrated control strategy to purge its related impurities before the final API is formed.



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Fig 2. Synthetic origin and crystallization purge pathway of the amide intermediate.

By utilizing a Primary CRM characterized via the mass balance approach, analytical chemists can accurately spike **N-(3,5-dimethoxyphenyl)propanamide** into API samples to validate the Limit of Quantitation (LOQ) and prove that the crystallization purge (shown in Fig 2) is effective.

References

- European Medicines Agency (EMA). "ICH guideline Q11 on development and manufacture of drug substances (chemical entities and biotechnological/biological entities)." Europa.eu, May 2011. Available at:[\[Link\]](#)

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